

Application Note: Ratiometric Detection of Lipid Peroxidation Using BDP 581/591

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Compound of Interest

Compound Name: BDP 581/591 NHS ester

Cat. No.: B1192282

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Introduction & Scientific Foundation

Lipid peroxidation (LPO) is not merely a marker of oxidative stress; it is the executioner mechanism of ferroptosis, an iron-dependent form of regulated cell death.[1][2] Unlike cytosolic reactive oxygen species (ROS) probes (e.g., DCFDA), which provide a generalized readout of cellular stress, BDP 581/591 (chemically equivalent to C11-BODIPY 581/591) specifically targets the lipid bilayer.

Mechanism of Action


BDP 581/591 is a lipophilic ratiometric probe. It mimics a fatty acid, allowing it to integrate seamlessly into cellular membranes.

- **Native State (Reduced):** The probe contains a conjugated polyunsaturated butadienyl linker. In this state, it emits bright Red fluorescence (Ex/Em: ~580/590 nm).
- **Oxidized State:** Upon interaction with lipid peroxy radicals (LOO•), the polyunsaturated linker is oxidized.[1][3] This breaks the conjugation system, causing a spectral shift to Green fluorescence (Ex/Em: ~500/510 nm).

Why Ratiometric? Single-channel probes are susceptible to artifacts caused by uneven dye loading, variable cell thickness, or focus drift. BDP 581/591 is self-normalizing: the ratio of Green (Oxidized) to Red (Total/Reduced) signal provides a quantitative measurement of lipid peroxidation independent of dye uptake efficiency.

Visualizing the Mechanism

The following diagram illustrates the probe's spectral shift upon oxidation by lipid radicals.

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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Figure 1: Mechanism of BDP 581/591 spectral shift. Oxidation breaks the fluorophore conjugation, shifting emission from red to green.

Technical Specifications



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Experimental Protocols

Critical Pre-Experiment Considerations

- **Live Cells Only:** BDP 581/591 cannot be fixed. Fixation with paraformaldehyde or methanol extracts the lipids and the dye, destroying the signal.
- **Serum-Free Loading:** Serum proteins (albumin) can bind the lipophilic dye, reducing loading efficiency. Load in HBSS or serum-free media.
- **Photosensitivity:** The probe is sensitive to photo-oxidation. Keep samples in the dark and minimize laser power during acquisition.

Protocol A: Live Cell Imaging (Confocal Microscopy)

Reagents:

- **BDP 581/591 Stock:** 2 mM in DMSO (Store at -20°C, desiccated).
- **Imaging Buffer:** HBSS (with Ca²⁺/Mg²⁺) or phenol-red free media.
- **Positive Control:** Cumene Hydroperoxide (CuOOH, 100 μM) or Erastin (10 μM).
- **Negative Control:** Ferrostatin-1 (1 μM, co-treated).

Step-by-Step:

- Seeding: Seed cells in a glass-bottom dish (confocal grade) to reach 70% confluency.
- Treatment: Induce ferroptosis/stress according to your experimental design (e.g., Erastin for 24h).
- Preparation of Staining Solution: Dilute BDP 581/591 stock to a final concentration of 2–5 μM in pre-warmed HBSS.
- Staining:
 - Aspirate culture media.
 - Wash cells 1x with HBSS.
 - Add Staining Solution.[\[4\]](#)[\[5\]](#)
 - Incubate for 30 minutes at 37°C in the dark.
- Washing: Carefully wash cells 2x with HBSS to remove background dye.
- Acquisition:
 - Image immediately in fresh HBSS/Live Cell Imaging Solution.
 - Channel 1 (Oxidized): Ex 488 nm / Em 500–540 nm (Green).
 - Channel 2 (Reduced): Ex 561 nm / Em 580–620 nm (Red).

Protocol B: High-Throughput Flow Cytometry

This method is superior for quantifying population-level shifts in lipid peroxidation.

Step-by-Step Workflow:

- Harvest: Detach adherent cells using Accutase or Trypsin (neutralize quickly).
- Wash: Pellet cells (300 x g, 5 min) and wash 1x with PBS/HBSS.
- Stain: Resuspend cell pellet in 2 μM BDP 581/591 in HBSS.

- Incubate: 30 minutes at 37°C, protected from light.
- Wash: Pellet cells, remove supernatant, and resuspend in 500 µL fresh HBSS (containing 1% BSA if cells are fragile, but BSA-free is preferred for optical purity).
- Filter: Pass through a 35 µm strainer cap to remove clumps.
- Analyze:
 - FITC Channel: Measures Oxidized Lipid.[1][2][3][6][7][8][9]
 - PE/Texas Red Channel: Measures Total Lipid/Reduced Probe.

Experimental Workflow Diagram



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Figure 2: Standardized workflow for BDP 581/591 staining in live cells for microscopy or flow cytometry.

Data Analysis & Interpretation

The power of BDP 581/591 lies in its ratiometric property.[1][3] Do not rely solely on the increase in Green fluorescence, as this can be confounded by dye accumulation.

Calculation

For every pixel (microscopy) or every cell (flow cytometry), calculate the Oxidation Ratio:

- : Intensity of the oxidized channel (510 nm).[1][3]
- : Intensity of the reduced channel (590 nm).

Expected Results

- Healthy Cells: High Red signal, Low Green signal. Ratio 0.1 - 0.3.
- Ferroptotic Cells: Red signal decreases (probe is consumed), Green signal increases. Ratio shifts to > 0.6.
- Rescue (Ferrostatin-1): The ratio should remain comparable to the Control/Healthy baseline.

Troubleshooting & Pitfalls



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